Introduction: The Significance of Iodooxolanes in Modern Chemistry

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Compound of Interest

Compound Name: *3-(tert-Butoxy)-4-iodooxolane*

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The oxolane (tetrahydrofuran) ring is a privileged scaffold in medicinal chemistry, appearing in numerous natural products and synthetic drugs. Its ability to engage in hydrogen bonding and its favorable conformational properties make it a valuable component in molecular design. The introduction of an iodine atom onto this scaffold creates a class of compounds—substituted iodooxolanes—with unique and tunable physical properties. These properties are not merely academic curiosities; they are critical determinants of a molecule's behavior in both chemical and biological systems, profoundly influencing everything from reaction kinetics to pharmacokinetic profiles.

In drug development, understanding a compound's physical properties is paramount. Characteristics such as melting point, boiling point, and solubility directly impact formulation, storage, and bioavailability.[1] For medicinal chemists, the iodine atom is more than just a heavy halogen; it is a versatile tool. It can serve as a handle for further synthetic transformations through cross-coupling reactions and offers the potential for specific, non-covalent interactions, such as halogen bonding, which can be exploited in rational drug design.[2][3] This guide provides a comprehensive exploration of the physical properties of substituted iodooxolanes, offering field-proven insights into their determination and the underlying principles that govern them.

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Section 1: The Interplay of Structure and Physical Properties

The physical characteristics of a substituted iodooxolane are a direct manifestation of its molecular structure. The interplay between the oxolane ring, the heavy iodine atom, and various substituents dictates the intermolecular forces at play, which in turn govern the bulk properties of the substance.[4]

The Defining Influence of the Iodine Atom

The introduction of iodine imparts several key characteristics:

- Increased Molecular Weight: Iodine is the heaviest stable halogen, and its presence significantly increases the molar mass of the parent oxolane. This leads to stronger London dispersion forces, generally resulting in higher melting and boiling points compared to non-iodinated analogues.[5]

- Polarizability and Halogen Bonding: The large, diffuse electron cloud of the iodine atom makes it highly polarizable. This can lead to a region of positive electrostatic potential on the outermost portion of the iodine atom (a σ-hole), allowing it to act as a halogen bond donor.[3] This specific and directional interaction with electron-rich atoms (like oxygen or nitrogen) can significantly influence crystal packing and, consequently, melting points and solubility.[6]

- C-I Bond Characteristics: The carbon-iodine bond is the longest and weakest of the carbon-halogen bonds. While this is primarily a chemical property, it influences vibrational frequencies observed in IR spectroscopy, a key characterization technique. Analysis of the C-I covalent bond has been used to quantify the ability of iodine-derived cations to form halogen bonds.[3]

The Role of Substituents

Substituents on the oxolane ring introduce further complexity and tunability:

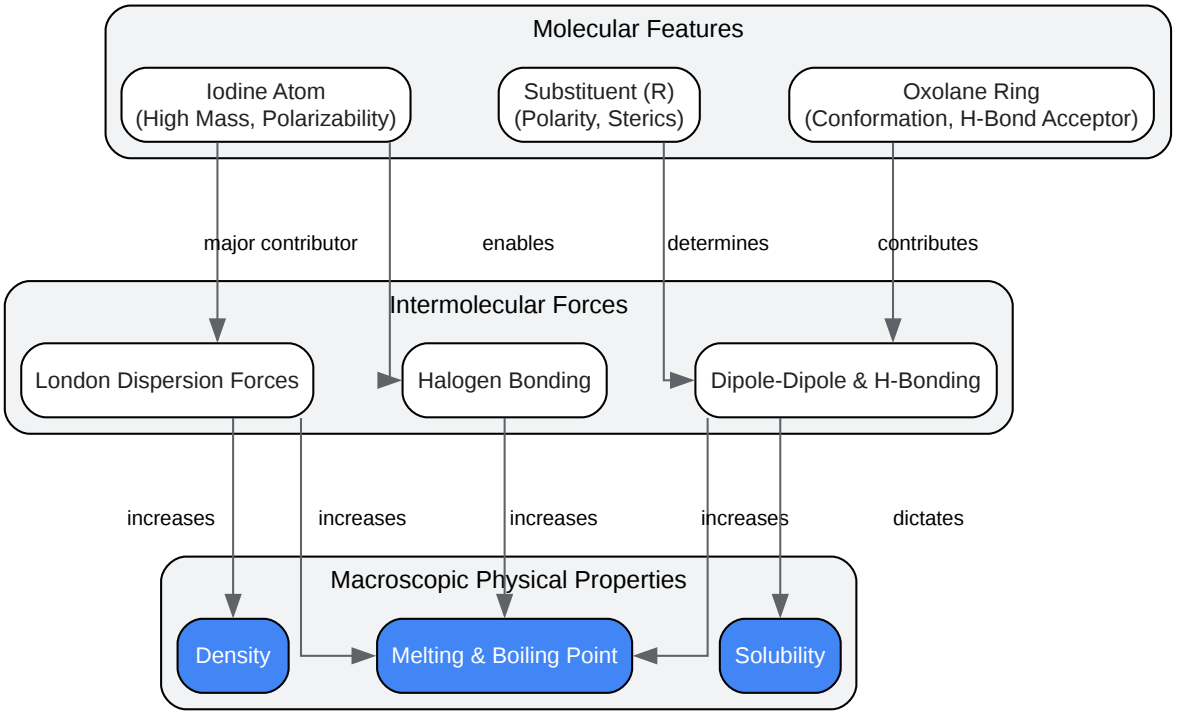
- Polarity: Polar functional groups (e.g., hydroxyl, amino) can introduce dipole-dipole interactions or hydrogen bonding, which dramatically increases melting and boiling points and often enhances water solubility.[1]

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- Size and Shape (Steric Effects): Bulky substituents can disrupt efficient crystal lattice packing, sometimes leading to lower melting points. Conversely, molecular symmetry can enhance packing and increase the melting point.

- Electronic Effects: The position and electronic nature of substituents influence the overall dipole moment of the molecule, affecting its polarity and solubility in various solvents.

The following diagram illustrates the key molecular features of a substituted iodooxolane and their influence on its macroscopic physical properties.



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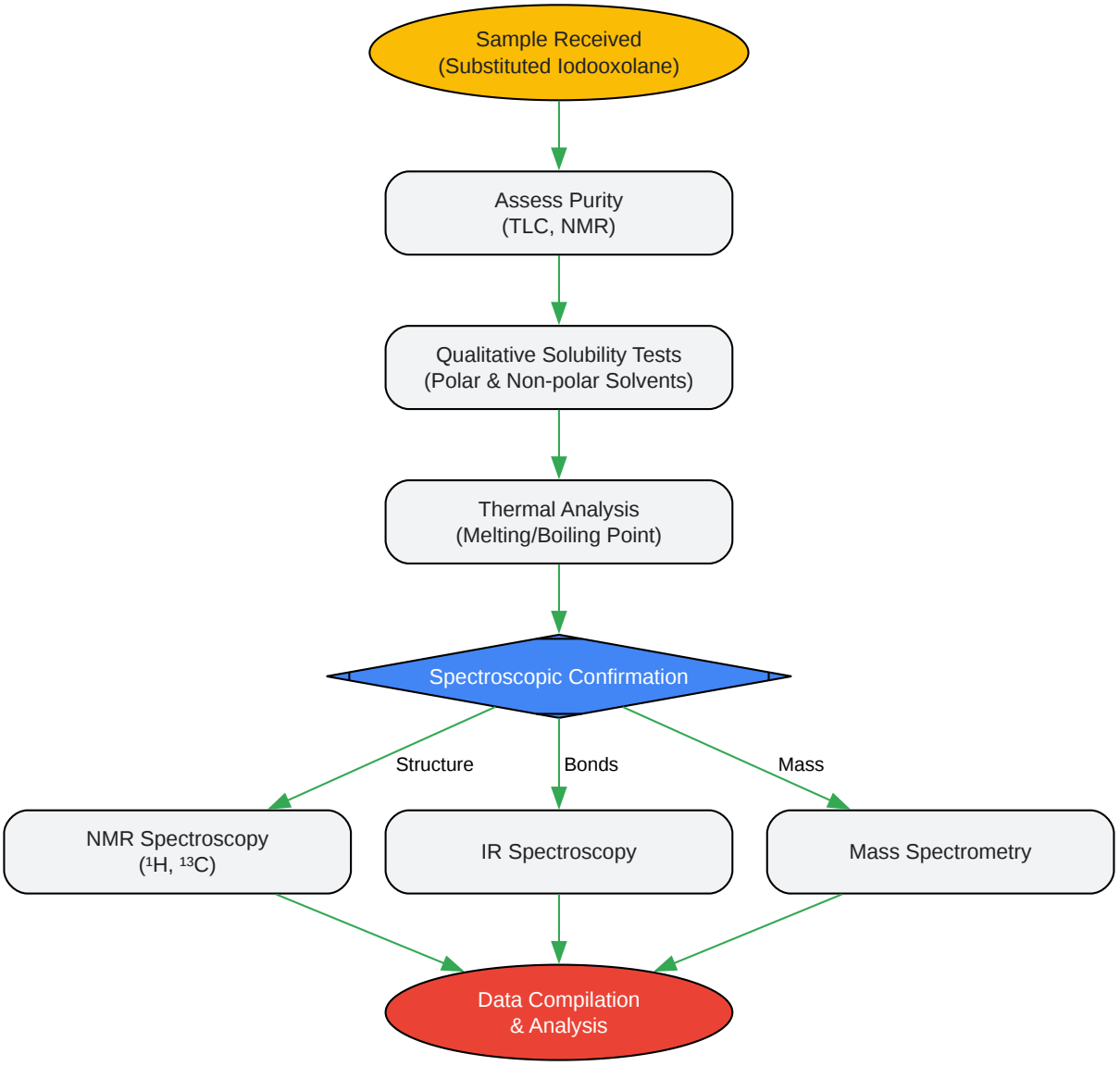
Caption: Relationship between molecular features and physical properties.

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Section 2: Experimental Determination of Physical Properties

A systematic approach is required to accurately characterize a novel substituted iodooxolane. The following workflow outlines the logical progression from initial sample assessment to comprehensive characterization. This process ensures that data is collected efficiently and that each step informs the next, a self-validating system crucial for scientific integrity.

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Caption: Experimental workflow for iodooxolane characterization.

Protocol: Melting Point Determination

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The melting point is a fundamental property used to identify and assess the purity of a solid compound.[7] A sharp melting range typically indicates a pure substance.

- Objective: To determine the temperature range over which the solid iodooxolane transitions to a liquid.
- Causality: This protocol uses a digital melting point apparatus for precise temperature control and observation. Slow heating near the melting point is critical to allow the sample and the thermometer to be in thermal equilibrium, preventing an overestimation of the melting temperature.[1]
- Methodology:
  - Sample Preparation: Ensure the iodooxolane sample is completely dry and finely powdered. Load a small amount (2-3 mm height) into a capillary tube sealed at one end.
  - Apparatus Setup: Place the capillary tube into the heating block of the melting point apparatus.
  - Rapid Determination (Optional): Heat the sample rapidly to get an approximate melting point. Let the apparatus cool by at least 20°C.
  - Accurate Determination: Using a fresh sample, heat the block quickly to about 15-20°C below the approximate melting point found in step 3.
  - Observation: Decrease the heating rate to 1-2°C per minute. Record the temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes a clear liquid (T2).
  - Reporting: The melting point is reported as the range T1-T2. For a pure compound, this range should be narrow (0.5-2°C).

Protocol: Boiling Point Determination (Simple Distillation)

For liquid iodooxolanes, the boiling point—the temperature at which vapor pressure equals atmospheric pressure—is a key identifying characteristic.[7]

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- Objective: To measure the boiling point of a liquid iodooxolane using a microscale or simple distillation setup.
- Causality: This method works by heating the liquid to create vapor, which then rises and surrounds a thermometer bulb.[7] The temperature stabilizes at the boiling point as the vapor condenses in a cooled condenser. The placement of the thermometer is critical; the top of the bulb must be level with the bottom of the side arm leading to the condenser to accurately measure the temperature of the vapor that is distilling.
- Methodology:
  - Apparatus Setup: Assemble a simple distillation apparatus in a fume hood using a round-bottom flask, a condenser, a collection flask, and a thermometer.
  - Sample Addition: Place a small volume (e.g., 5-10 mL) of the liquid iodooxolane and a few boiling chips into the round-bottom flask.
  - Heating: Begin heating the flask gently.
  - Observation: Watch for the condensation ring of the vapor to rise. When the vapor surrounds the thermometer bulb, the temperature reading will rise sharply and then stabilize.
  - Recording: Record the stable temperature as the boiling point. Note the atmospheric pressure, as boiling points are pressure-dependent.
  - Caution: Never distill to dryness, as this can lead to the formation of explosive peroxides, a known risk with ethers like oxolanes.

Protocol: Solubility Assessment

Solubility provides crucial insights into the polarity and intermolecular forces of a compound, which is vital for applications in drug delivery and reaction chemistry.[8]

- Objective: To determine the solubility of a substituted iodooxolane in a range of common solvents.

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- Causality: The principle of "like dissolves like" governs solubility. Polar compounds dissolve in polar solvents, and non-polar compounds dissolve in non-polar solvents.[5] This protocol tests solubility in water (highly polar), ethanol (intermediate polarity), and dichloromethane (non-polar) to build a polarity profile.
- Methodology:
  - Preparation: Label three test tubes, one for each solvent: Water, Ethanol, Dichloromethane.
  - Solvent Addition: Add 1 mL of each solvent to its respective test tube.
  - Solute Addition: Add approximately 20-30 mg of the iodooxolane to each test tube.
  - Mixing: Vigorously agitate each tube for 30-60 seconds.
  - Observation: Observe whether the compound dissolves completely. Classify as "soluble," "partially soluble," or "insoluble."
  - Data Interpretation: Solubility in water suggests high polarity (likely due to polar substituents). Solubility in dichloromethane but not water indicates a non-polar or low-polarity compound. Solubility in ethanol is common for many organic compounds.

Section 3: Spectroscopic Properties as a Fingerprint

While not physical properties in the classical sense, spectroscopic data are inextricably linked to the structure that dictates those properties. They serve as the ultimate confirmation of identity. For a technical audience, understanding the expected spectral features is as important as knowing the melting point.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR provides the most detailed information about the carbon-hydrogen framework of a molecule.[9]

- ^{1}H NMR: Protons on carbons adjacent to the oxolane oxygen are deshielded and typically appear around 3.5-4.5 ppm. The proton on the carbon bearing the iodine (C-I) is also

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deshielded, with its chemical shift influenced by the stereochemistry and other nearby substituents.

- ^{13}C NMR: The carbon attached to the oxygen (C-O) appears around 60-80 ppm. The carbon bonded to iodine (C-I) is significantly shielded due to the "heavy atom effect" and can appear far upfield, often between 0 and 40 ppm, which is a highly characteristic feature.[9]

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the presence of specific functional groups based on their vibrational frequencies.[10]

- C-O-C Stretch: A strong, characteristic C-O-C ether stretch is expected in the 1050-1150 cm^{-1} region.
- C-I Stretch: The C-I bond vibration appears at the low-frequency end of the spectrum, typically in the 500-600 cm^{-1} range. Its observation can be difficult but is a direct confirmation of the iodo-group.
- Other Groups: The presence of other substituents will give rise to their own characteristic peaks (e.g., a broad ~3300 cm^{-1} peak for an -OH group, a sharp ~1715 cm^{-1} peak for a C=O group).[11]

Mass Spectrometry (MS)

MS provides the molecular weight and information about the fragmentation pattern of the molecule.

- Molecular Ion Peak (M^+): The presence of iodine is easily confirmed by the isotopic pattern. Iodine is monoisotopic (^{127}I), so the molecular ion peak will be a single, strong signal.
- Fragmentation: A common fragmentation pathway is the loss of the iodine atom, resulting in a prominent peak at $[M-127]^+$. Cleavage of the oxolane ring is also common.

Table 1: Summary of Expected Physical and Spectroscopic Properties

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This table provides a generalized summary for a hypothetical 3-iodooxolane with a non-polar alkyl substituent (R) versus a polar hydroxyl substituent (R'). This illustrates the trends discussed previously.

Property	3-Iodo-2-(alkyl)oxolane (Non-polar R)	3-Iodo-5-(hydroxymethyl)oxolane (Polar R')	Rationale for Difference
Melting/Boiling Point	Moderate to High	High	Hydrogen bonding from the -OH group in R' significantly increases intermolecular forces.[1]
Solubility in Water	Low / Insoluble	Moderate / Soluble	The polar -OH group in R' can form hydrogen bonds with water.[5]
^{13}C NMR (δ for C-I)	~10-30 ppm	~15-35 ppm	The C-I chemical shift is characteristic but can be subtly influenced by other groups.
Key IR Band (cm^{-1})	~1100 (C-O-C), ~550 (C-I)	~3300 (O-H), ~1100 (C-O-C), ~550 (C-I)	The presence of the broad O-H stretch is a clear indicator of the hydroxyl group.[10]

Conclusion

The physical properties of substituted iodooxolanes are a finely tunable consequence of their molecular architecture. For the medicinal chemist and drug development professional, a thorough understanding of these properties is not optional—it is fundamental to the design and application of these valuable heterocyclic building blocks. The iodine atom imparts significant mass and unique electronic character, including the capacity for halogen bonding, while

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substituents provide a mechanism for modulating polarity, melting/boiling points, and solubility. By employing the systematic experimental workflows and analytical techniques detailed in this guide, researchers can confidently characterize these compounds, enabling their effective use in the synthesis of the next generation of therapeutics.

References

- Title: Synthesis and Properties of ortho-t-BuSO2C6H4-Substituted Iodonium Ylides Source: MDPI URL:[Link]
- Title: Synthesis and NMR spectra of tetrahydrofuran-2-13C Source: ResearchGate URL: [Link]
- Title: LAB 1- ASSESSMENT OF PHYSICAL PROPERTIES OF ORGANIC COMPOUNDS Source: Chemistry LibreTexts URL:[Link]
- Title: Medicinal Chemistry: Designing Molecules for Therapeutic Innovation Source: Walsh Medical Media URL:[Link]
- Title: Exploring heterocyclic cations ability to form the iodide-iodine halogen bond: Case study of chalcogenazolo(ino)quinolinium crystals Source: ResearchGate URL:[Link]
- Title: Advances in indoleamine 2,3-dioxygenase 1 medicinal chemistry Source: PMC URL: [Link]
- Title: Medicinal chemistry | Chemistry | Research Starters Source: EBSCO URL:[Link]
- Title: Selective C–H Iodination of (Hetero)arenes Source: ACS Publications URL:[Link]
- Title: Synthesis of iodo-chalcones Source: ResearchGate URL:[Link]
- Title: Physical Properties of Organic Compounds 1 Source: Scribd URL:[Link]
- Title: Iodine-Catalyzed Synthesis of Substituted Furans and Pyrans: Reaction Scope and Mechanistic Insights Source: VHU URL:[Link]
- Title: Activities of Deciphering the Physical Properties of Organic Compounds: An Experimental and Computational Approach Source: Teachy.ai URL:[Link]

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- Title: Iodine/Palladium Approaches to the Synthesis of Polyheterocyclic Compounds Source: PMC - NIH URL:[Link]
- Title: Synthesis and characterization of 2,4-dihydroxy substituted chalcones using aldol condensation by SOCl2/ EtOH Source: JOCPR URL:[Link]
- Title: Identifying an Unknown Compound by Solubility, Functional Group Tests and Spectral Analysis Source: Unknown (Course Material) URL:[Link]
- Title: Physical Properties of Organic Compounds | Overview & Examples Source: Study.com URL:[Link]

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Sources

- 1. teachy.ai [teachy.ai]
- 2. Iodine/Palladium Approaches to the Synthesis of Polyheterocyclic Compounds - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Physical Properties of Organic Compounds | Overview & Examples - Lesson | Study.com [study.com]
- 5. scribd.com [scribd.com]
- 6. mdpi.com [mdpi.com]
- 7. chem.libretexts.org [chem.libretexts.org]
- 8. www1.udel.edu [www1.udel.edu]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- 11. jocpr.com [jocpr.com]

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